

Phosphocreatine disodium tetrahydrate chemical structure and properties.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phosphocreatine disodium
tetrahydrate*

Cat. No.: *B602361*

[Get Quote](#)

An In-depth Technical Guide to Phosphocreatine Disodium Tetrahydrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, physicochemical properties, biological functions, and experimental applications of **Phosphocreatine Disodium Tetrahydrate**.

Core Concepts and Chemical Identity

Phosphocreatine (PCr), in its disodium tetrahydrate salt form, is a high-energy phosphate compound found predominantly in the skeletal muscle and brain of vertebrates.^{[1][2][3]} It functions as a rapidly accessible reserve of high-energy phosphate for the regeneration of adenosine triphosphate (ATP), the primary energy currency of the cell.^{[2][3]} The disodium salt form typically offers enhanced water solubility and stability compared to the free acid.^[1]

Chemical Structure:

- IUPAC Name: N-[Imino(phosphonoamino)methyl]-N-methylglycine disodium salt tetrahydrate
- Synonyms: Creatine phosphate disodium tetrahydrate, Sodium creatine phosphate dibasic tetrahydrate^{[1][4]}

- Molecular Formula: $C_4H_8N_3O_5PNa_2 \cdot 4H_2O$ [4][5]
- Molecular Weight: 327.14 g/mol [1][5]

Physicochemical Properties

The quantitative properties of **Phosphocreatine Disodium Tetrahydrate** are summarized below. These parameters are critical for experimental design, formulation development, and analytical characterization.

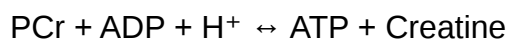
Property	Value	Reference(s)
CAS Number	71519-72-7, 19333-65-4	[1][4][5]
Appearance	White to off-white crystalline powder	[1][4][5]
Purity	Typically $\geq 97\%$ to $>99\%$ (Enzymatic assay or HPLC)	[4][6][7]
Solubility	Soluble in water; Insoluble in DMSO	[2]
- H ₂ O: 50 mg/mL	[6][7]	
- H ₂ O: ≥ 524 g/L at 22 °C (anhydrous)	[8]	
pH (aqueous solution)	8.0 – 9.0	[5]
Water Content (K.F.)	21% – 28%	[5][7]
Storage Conditions	2–8 °C or -20 °C; Store under desiccating conditions	[5][6]
Stability	Stable for at least 2 years at 2–8 °C	[5]
The product can be stored for up to 12 months at -20°C		

Mechanism of Action and Biological Significance

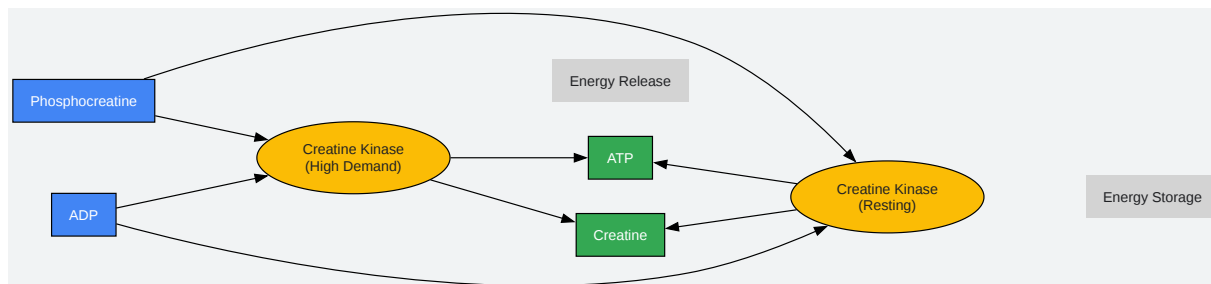
Phosphocreatine is a cornerstone of cellular bioenergetics, particularly in tissues with high and fluctuating energy demands. Its primary functions are mediated by the Creatine Kinase (CK) enzyme system.

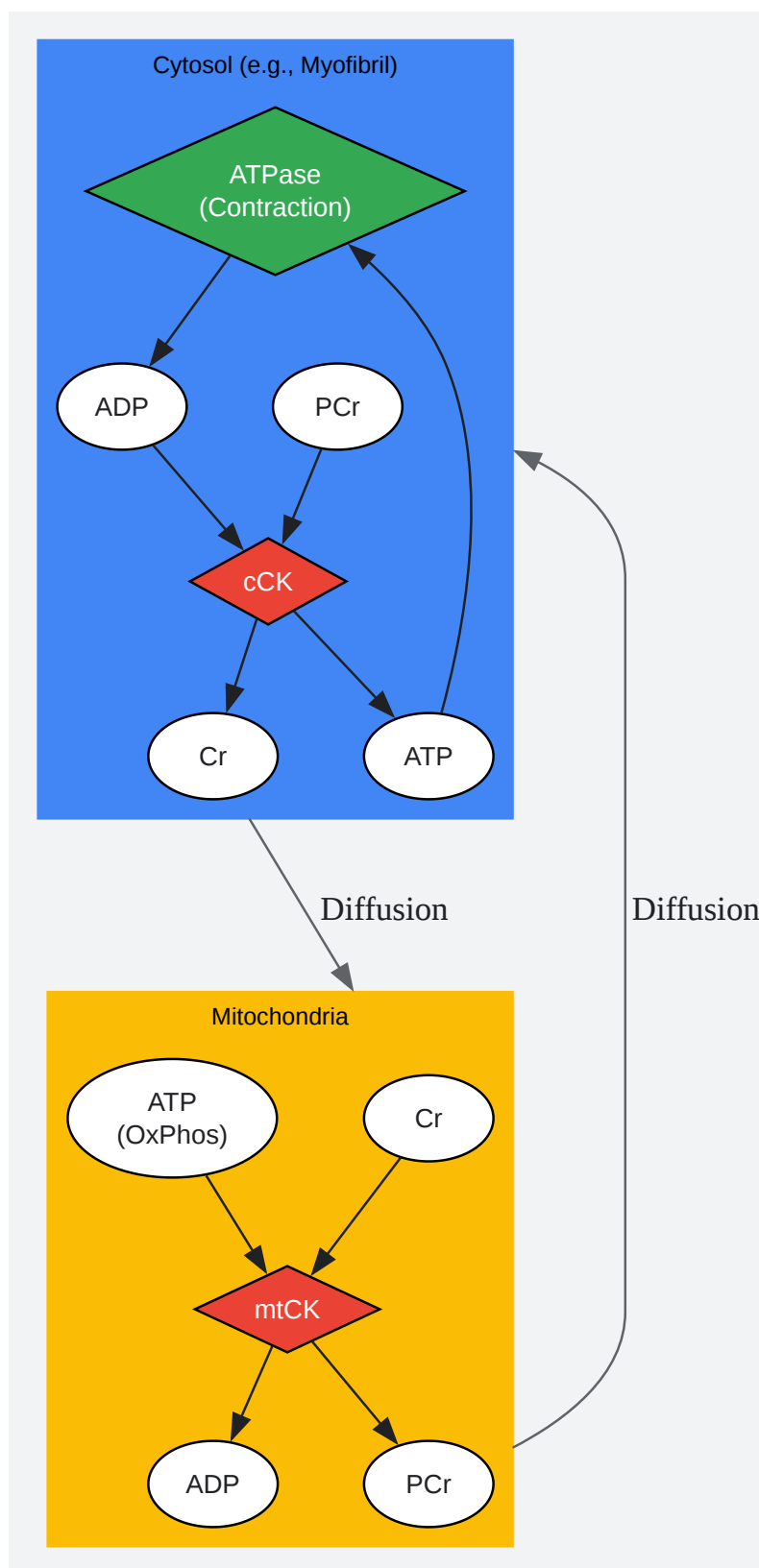
The Creatine Kinase Reaction

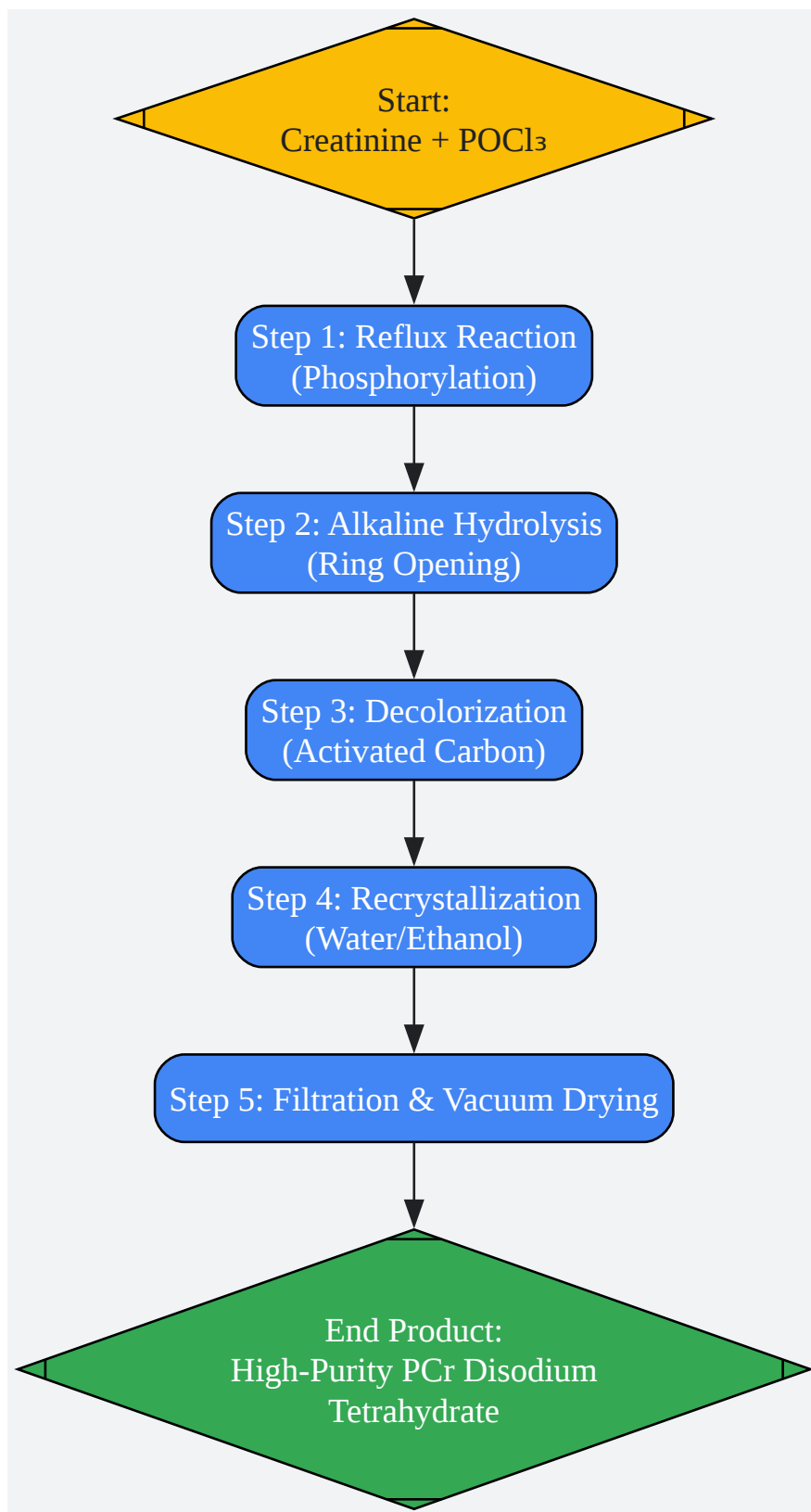
Creatine Kinase (CK) catalyzes the reversible transfer of a phosphoryl group from phosphocreatine to adenosine diphosphate (ADP), rapidly regenerating ATP.[9][10][11] This reaction is a critical temporal energy buffer, maintaining ATP homeostasis during the initial moments of intense cellular activity, such as muscle contraction.[12]



The reaction is an equilibrium; during periods of rest and high ATP availability (e.g., from oxidative phosphorylation), the reaction shifts to the left, replenishing the phosphocreatine pool.
[3]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Phosphocreatine disodium salt tetrahydrate [sorachim.com]
- 6. Phosphocreatine =97 19333-65-4 [sigmaaldrich.com]
- 7. Phosphocreatine =97 19333-65-4 [sigmaaldrich.com]
- 8. carlroth.com:443 [carlroth.com:443]
- 9. Creatine kinase - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. redalyc.org [redalyc.org]
- 12. The creatine kinase system and pleiotropic effects of creatine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Phosphocreatine disodium tetrahydrate chemical structure and properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602361#phosphocreatine-disodium-tetrahydrate-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com